In-Depth Technical Guide to the T138 (TMEM138) Gene

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Compound of Interest

Compound Name:	*T138*
CAS No.:	*920882-18-4*
Cat. No.:	*B1662433*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the **T138** (TMEM138) gene, its structure, sequence, and associated signaling pathways. The information is intended to support research and development efforts targeting this transmembrane protein.

Core Gene and Protein Characteristics

Transmembrane protein 138 (TMEM138) is a multi-pass transmembrane protein essential for ciliogenesis.[1][2] Mutations in the TMEM138 gene are associated with Joubert syndrome 16, an autosomal recessive neurodevelopmental disorder.[2][3] The gene is located on the long (q) arm of chromosome 11 at position 12.2.[1][4]

Quantitative Data Summary

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Feature	Human TMEM138	Reference
Gene Location	Chromosome 11q12.2	[1][4]
Genomic Coordinates (GRCh38.p14)	Chr 11: 61,362,374 - 61,376,870	[5][6]
Exon Count	7	[1][5]
Protein Length	162 amino acids	[1]
Protein Molecular Weight	18.4 kDa	[1]
Aliases	HSPC196, JBTS16	[2]

Gene and Protein Sequence

Human TMEM138 Gene (NCBI Reference Sequence: NG_032581.2)

The full genomic sequence is available at the National Center for Biotechnology Information (NCBI). The gene consists of 7 exons, with protein encoding beginning from exon 2.[1]

Human TMEM138 Protein (UniProt Accession: Q9NPI0)

The canonical amino acid sequence of human TMEM138 is as follows:

Investigative workflow for TMEM138 signaling.

Experimental Protocols

Detailed methodologies for key experiments cited in the literature are provided below. These protocols are generalized and may require optimization for specific experimental conditions.

Generation of Tmem138 Knockout Mice

The generation of Tmem138 knockout mice is crucial for in vivo functional studies. A common strategy involves using a gene-trap allele.

Methodology:

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- ES Cell Targeting:
  - A targeting vector containing a selectable marker (e.g., LacZ and neomycin resistance genes) flanked by sequences homologous to the Tmem138 gene is constructed.
  - The vector is electroporated into embryonic stem (ES) cells.
  - Homologous recombination results in the insertion of the targeting vector into the Tmem138 locus, disrupting its function.
  - ES cells with the correct insertion are selected using neomycin.
- Blastocyst Injection:
  - Successfully targeted ES cells are injected into blastocysts from a donor mouse.
  - The injected blastocysts are then transferred to the uterus of a pseudopregnant female mouse.
- Chimeric Mouse Generation and Breeding:
  - Offspring (chimeras) that have incorporated the modified ES cells into their germline are identified.
  - Chimeric mice are bred with wild-type mice to produce heterozygous offspring.
  - Heterozygous mice are interbred to generate homozygous Tmem138 knockout mice.

Western Blotting for TMEM138 Protein Detection

Western blotting is used to detect and quantify the TMEM138 protein in cell or tissue lysates.

Methodology:

- Protein Extraction:
  - Cells or tissues are lysed in a suitable buffer (e.g., RIPA buffer) containing protease inhibitors.

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- The lysate is centrifuged to pellet cellular debris, and the supernatant containing the protein is collected.
- Protein concentration is determined using a standard assay (e.g., BCA assay).

- SDS-PAGE and Transfer:
  - Protein samples are denatured and loaded onto an SDS-polyacrylamide gel.
  - Proteins are separated by size via electrophoresis.
  - The separated proteins are transferred from the gel to a membrane (e.g., PVDF or nitrocellulose).
- Immunodetection:
  - The membrane is blocked with a blocking solution (e.g., 5% non-fat milk or BSA in TBST) to prevent non-specific antibody binding.
  - The membrane is incubated with a primary antibody specific to TMEM138.
  - After washing, the membrane is incubated with a secondary antibody conjugated to an enzyme (e.g., HRP) that recognizes the primary antibody.
  - The membrane is washed again, and a chemiluminescent substrate is added.
  - The signal is detected using an imaging system.

Immunohistochemistry for TMEM138 Localization

Immunohistochemistry is employed to visualize the subcellular localization of the TMEM138 protein within tissues.

Methodology:

- Tissue Preparation:
  - Tissues are fixed (e.g., in 4% paraformaldehyde), dehydrated, and embedded in paraffin.

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- Thin sections (e.g., 5 µm) are cut and mounted on microscope slides.

- Antigen Retrieval and Staining:
  - The slides are deparaffinized and rehydrated.
  - Antigen retrieval is performed to unmask the epitope (e.g., by heat-induced epitope retrieval in citrate buffer).
  - Endogenous peroxidase activity is quenched (if using an HRP-conjugated secondary antibody).
  - The sections are blocked with a blocking serum.
  - The sections are incubated with the primary antibody against TMEM138.
  - After washing, the sections are incubated with a labeled secondary antibody.
  - A chromogen is added to produce a colored precipitate at the site of the antigen.
  - The sections are counterstained (e.g., with hematoxylin) to visualize cell nuclei.

- Imaging:
  - The slides are dehydrated, cleared, and coverslipped.
  - The stained sections are visualized and imaged using a microscope.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the experimental protocols described above.

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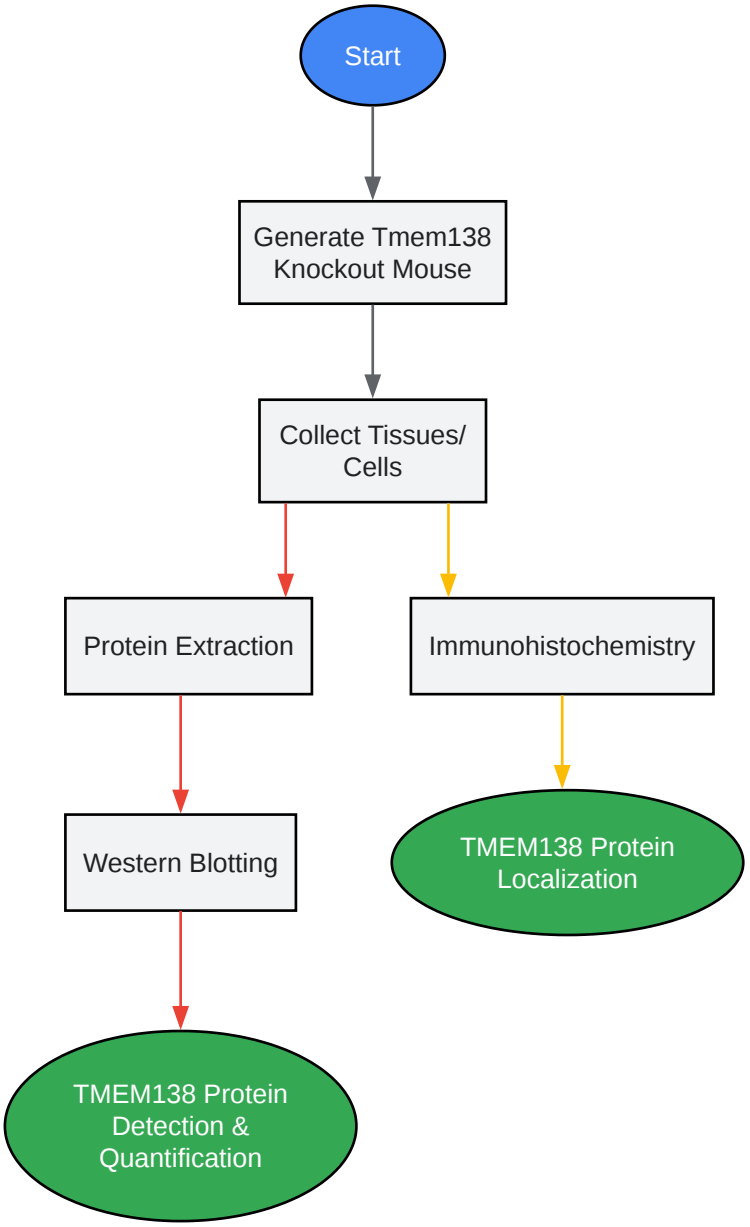

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General experimental workflow.

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References

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- 1. GeneCards Commercial Trial - LifeMap Sciences [lifemapsc.com]
- 2. uniprot.org [uniprot.org]
- 3. TMEM138 transmembrane protein 138 [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
- 4. uniprot.org [uniprot.org]
- 5. Tmem138 is localized to the connecting cilium essential for rhodopsin localization and outer segment biogenesis - PMC [pmc.ncbi.nlm.nih.gov]
- 6. TMEM138: From Biological Functions to Diseases - PMC [pmc.ncbi.nlm.nih.gov]

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